

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Gold Standard for Structural Elucidation

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Compound of Interest

Compound Name: *ethyl 2-(ethoxymethylene)-3-oxobutanoate*
CAS No.: *3788-94-1*
Cat. No.: *B1584222*

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NMR spectroscopy is the most powerful technique for the unambiguous identification and structural confirmation of **ethyl 2-(ethoxymethylene)-3-oxobutanoate**. It provides detailed information about the chemical environment of each proton (^1H NMR) and carbon atom (^{13}C NMR) in the molecule.

Expertise & Rationale

The key to confirming the synthesis of this specific molecule lies in identifying the characteristic signals of the ethoxymethylene group and ensuring the correct connectivity of the ester and keto functionalities. ^1H NMR is particularly useful for confirming the presence and stereochemistry of the vinyl proton, while ^{13}C NMR confirms the presence of all nine carbon atoms, including the distinct carbonyls of the ketone and ester groups.

Key Diagnostic Signals:

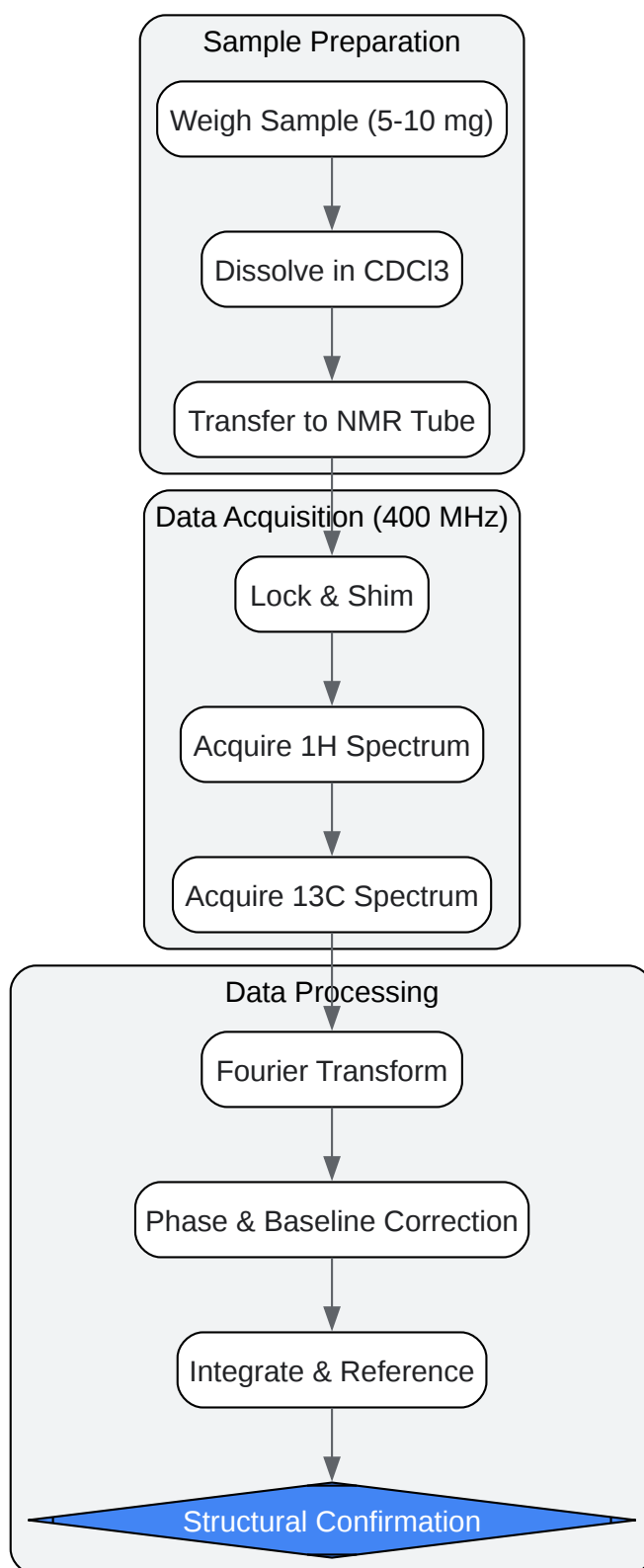
- ^1H NMR: The proton of the ethoxymethylene group ($=\text{CH-O}$) is expected to appear as a singlet in the downfield region, typically around δ 5.5–6.0 ppm.[2]
- ^{13}C NMR: The carbonyl carbon of the ketone group is a key indicator, appearing significantly downfield around δ 200–210 ppm.[2]

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation:
 - Accurately weigh 5-10 mg of the **ethyl 2-(ethoxymethylene)-3-oxobutanoate** sample.
 - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3) in a clean, dry NMR tube.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis or precise referencing is required.
- Instrument Setup (400 MHz Spectrometer):
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity and resolution.
 - Acquire the ^1H NMR spectrum using a standard pulse program. Typical parameters include a 30° pulse angle, an acquisition time of 4 seconds, and a relaxation delay of 2 seconds.
 - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence to ensure each unique carbon appears as a singlet.
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
 - Phase the resulting spectra and perform baseline correction.
 - Integrate the signals in the ^1H NMR spectrum to determine the relative ratios of protons.

- Reference the spectra to the TMS signal (0.00 ppm) or the residual solvent signal (e.g., CDCl₃ at 7.26 ppm for ¹H and 77.16 ppm for ¹³C).

Workflow and Data Visualization



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Caption: NMR analysis workflow for structural elucidation.

Mass Spectrometry (MS): Unambiguous Molecular Weight Confirmation

Mass spectrometry is essential for confirming the molecular weight of **ethyl 2-(ethoxymethylene)-3-oxobutanoate** ($C_9H_{14}O_4$, MW: 186.21 g/mol).^{[3][4]} High-resolution mass spectrometry (HRMS) can further validate the elemental composition.^[2] MS is typically coupled with a chromatographic inlet like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS) for mixture analysis, but direct infusion can be used for pure samples.

Expertise & Rationale

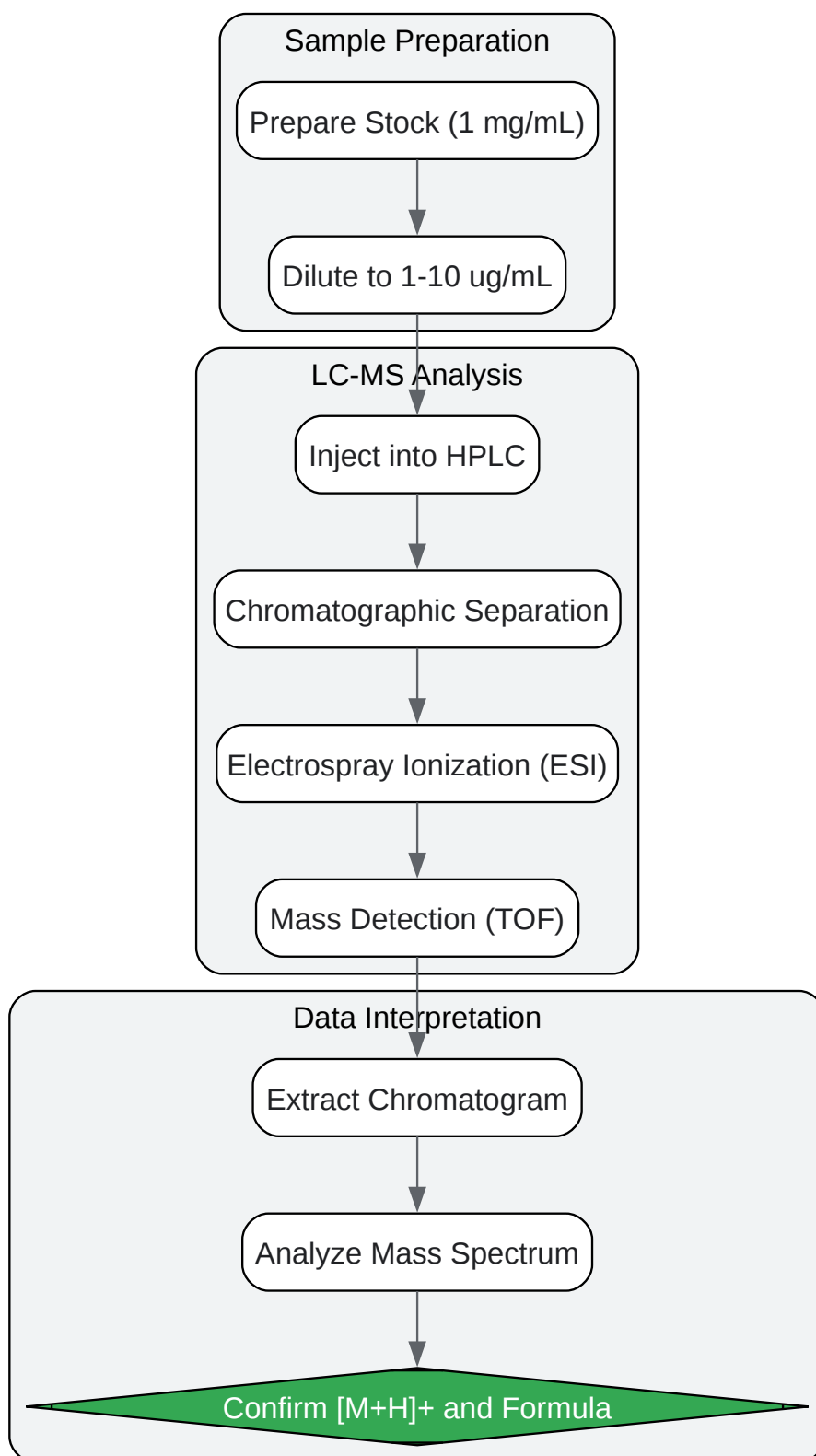
The choice of ionization technique is critical. Electron Ionization (EI), commonly used in GC-MS, provides a reproducible fragmentation pattern that can serve as a fingerprint for the molecule. Soft ionization techniques like Electrospray Ionization (ESI), used in LC-MS, are gentler and typically yield the protonated molecular ion $[M+H]^+$ or other adducts (e.g., $[M+Na]^+$), which directly confirms the molecular weight.

Experimental Protocol: LC-MS (ESI)

- Sample Preparation:
 - Prepare a stock solution of the sample at 1 mg/mL in a suitable solvent like acetonitrile or methanol.
 - Perform a serial dilution to a final concentration of approximately 1-10 μ g/mL in the mobile phase.
- Instrumentation (LC-QTOF MS):
 - LC System:
 - Column: C18, 2.1 x 50 mm, 1.8 μ m (for rapid analysis).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

- Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 2 μ L.
- MS System (Positive ESI Mode):
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 $^{\circ}$ C.
 - Desolvation Gas Flow: 600 L/hr.
 - Mass Range: m/z 50-500.
- Data Analysis:
 - Extract the chromatogram to identify the peak corresponding to the target compound.
 - Examine the mass spectrum for the peak of interest.
 - Identify the molecular ion ($[M+H]^+$ at m/z 187.09) and any common adducts.
 - Use the accurate mass measurement from the HRMS data to calculate the elemental formula and confirm it matches $C_9H_{14}O_4$.

Workflow and Data Visualization



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Caption: LC-MS analysis workflow for molecular weight confirmation.

Chromatographic Techniques: Purity Determination and Impurity Profiling

Chromatography is the cornerstone of purity assessment. Both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are suitable for analyzing **ethyl 2-(ethoxymethylene)-3-oxobutanoate**, with the choice depending on the sample matrix and the nature of potential impurities.

A. High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is an excellent method for determining the purity of the compound and quantifying non-volatile or thermally sensitive impurities.

Expertise & Rationale: The compound possesses moderate polarity, making it well-suited for separation on a standard C18 stationary phase with a water/acetonitrile mobile phase. A UV detector is effective due to the presence of a chromophore (the conjugated system). A stability-indicating RP-HPLC method can be developed to separate the main compound from its degradation products.^[5]

Exemplary Protocol: RP-HPLC with UV Detection

- **Sample Preparation:** Prepare a sample solution at ~0.5 mg/mL in the mobile phase (50:50 water:acetonitrile).
- **Instrumentation & Conditions:**
 - **Column:** C18, 4.6 x 150 mm, 5 µm.
 - **Mobile Phase:** Isocratic elution with Acetonitrile:Water (50:50 v/v).^[5]
 - **Flow Rate:** 1.0 mL/min.^[5]
 - **Column Temperature:** 30 °C.^[5]
 - **Detector:** UV/VIS at 225 nm.^[5]
 - **Injection Volume:** 10 µL.

- Data Analysis:
 - Integrate all peaks in the chromatogram.
 - Calculate the purity by area percent: $(\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$.

B. Gas Chromatography (GC)

GC is a high-resolution technique suitable for volatile and thermally stable compounds. With a boiling point of approximately 266-269 °C, this compound is amenable to GC analysis.^{[1][6]}

Expertise & Rationale: GC coupled with a Flame Ionization Detector (GC-FID) is a robust method for purity analysis, providing excellent quantitative accuracy. For identification of unknown impurities, GC-MS is the method of choice, combining the separation power of GC with the identification capabilities of MS.

Exemplary Protocol: GC-FID

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent like ethyl acetate or dichloromethane.
- Instrumentation & Conditions:
 - Column: DB-5 or equivalent (5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Carrier Gas: Helium, constant flow at 1.0 mL/min.
 - Inlet Temperature: 250 °C.
 - Detector Temperature (FID): 300 °C.
 - Oven Program:
 - Initial Temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final Hold: Hold at 280 °C for 5 minutes.

- Injection: 1 μ L, split ratio 50:1.
- Data Analysis: Perform area percent calculation as described for HPLC to determine purity.

Comparison of Analytical Techniques

Technique	Primary Application	Information Provided	Sample Req.	Pros	Cons
NMR Spectroscopy	Structural Elucidation & Identification	Atomic connectivity, stereochemistry, functional groups	5-10 mg	Definitive structural information, non-destructive	Lower sensitivity, requires pure sample for simple interpretation
Mass Spectrometry	Molecular Weight Verification	Molecular formula (HRMS), fragmentation pattern (EI)	< 1 μ g	High sensitivity, confirms elemental composition	Provides little structural connectivity information on its own
HPLC-UV	Purity Assessment & Quantification	Purity (%), impurity profile, stability	1-10 μ g	Robust, widely available, good for non-volatile impurities	Lower resolution than GC, solvent consumption
GC-FID	Purity of Volatile Components	Purity (%), residual solvent analysis	< 1 μ g	High resolution, high precision for quantification	Sample must be volatile and thermally stable
X-ray Crystallography	Absolute Structure Determination	3D molecular structure, stereochemistry, crystal packing[7]	Single Crystal	Unambiguous proof of structure and stereoisomerism	Requires a suitable single crystal, not a bulk technique

Conclusion

A comprehensive analytical strategy for **ethyl 2-(ethoxymethylene)-3-oxobutanoate** relies on the synergistic use of multiple techniques. NMR spectroscopy serves as the definitive tool for structural confirmation. Mass spectrometry provides orthogonal confirmation of molecular weight and elemental composition. Finally, either HPLC or GC should be employed as a validated method for assessing chemical purity and profiling related impurities. The specific choice between HPLC and GC will depend on the expected impurities and the desired analytical outcome. This multi-faceted approach ensures the identity, purity, and quality of this vital chemical intermediate, supporting its successful application in research and development.

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